

Application Notes and Protocols for the Quantification of Anthraquinones in Biological Samples

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Compound of Interest

Compound Name: 1-Nitro-2-carboxyanthraquinone

Cat. No.: B092283

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These application notes provide detailed methodologies and comparative data for the analytical quantification of anthraquinones in various biological matrices. The protocols focus on widely used techniques such as High-Performance Liquid Chromatography (HPLC) with UV or Diode Array Detection (DAD), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS).

Data Presentation: Comparative Performance of Analytical Methods

The selection of an appropriate analytical method is critical for accurate and reliable quantification of anthraquinones. The following tables summarize the key performance parameters for different techniques, compiled from various validation studies, to facilitate a direct comparison of their linearity, precision, accuracy, and sensitivity.^[1]

Table 1: Performance Parameters for HPLC-UV/DAD Methods

Analyte(s)	Linearity (R ²)	Precision (RSD %)	Accuracy (Recovery %)	LOD (µg/mL)	LOQ (µg/mL)	Reference
9,10-Anthraquinone	0.9991	Intra-day: 0.627, Inter-day: 0.774	98.976– 101.452	0.178	0.594	[1]
Alizarin, Emodin, etc.	>0.99	<5 (Intra- & Inter-day)	Not Specified	Not Specified	Not Specified	[1]
Aloin-A	Not Specified	Not Specified	Not Specified	0.25 ng (on-column)	Not Specified	[2]
Aloe-emodin	Not Specified	Not Specified	Not Specified	0.05 ng (on-column)	Not Specified	[2]

Table 2: Performance Parameters for LC-MS/MS Methods

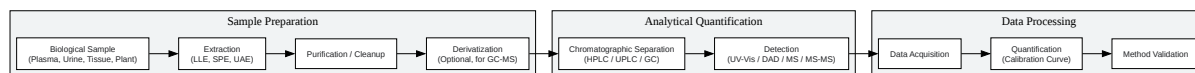
Analyte(s)	Linearity (R ²)	Precision (RSD %)	Accuracy (Recovery %)	LOD (µg/mL)	LOQ (µg/mL)	Reference
Six Anthraquinones in Rat Plasma	>0.99	<15	85-115	Not Specified	Not Specified	[3]
Seven Anthraquinone Aglycones	>0.99	<8.9	91.3-108.7	Not Specified	Not Specified	[4]
Alain-A	Not Specified	Not Specified	Not Specified	0.01 ng (on-column)	Not Specified	[2]
Aloe-emodin	Not Specified	Not Specified	Not Specified	0.025 ng (on-column)	Not Specified	[2]

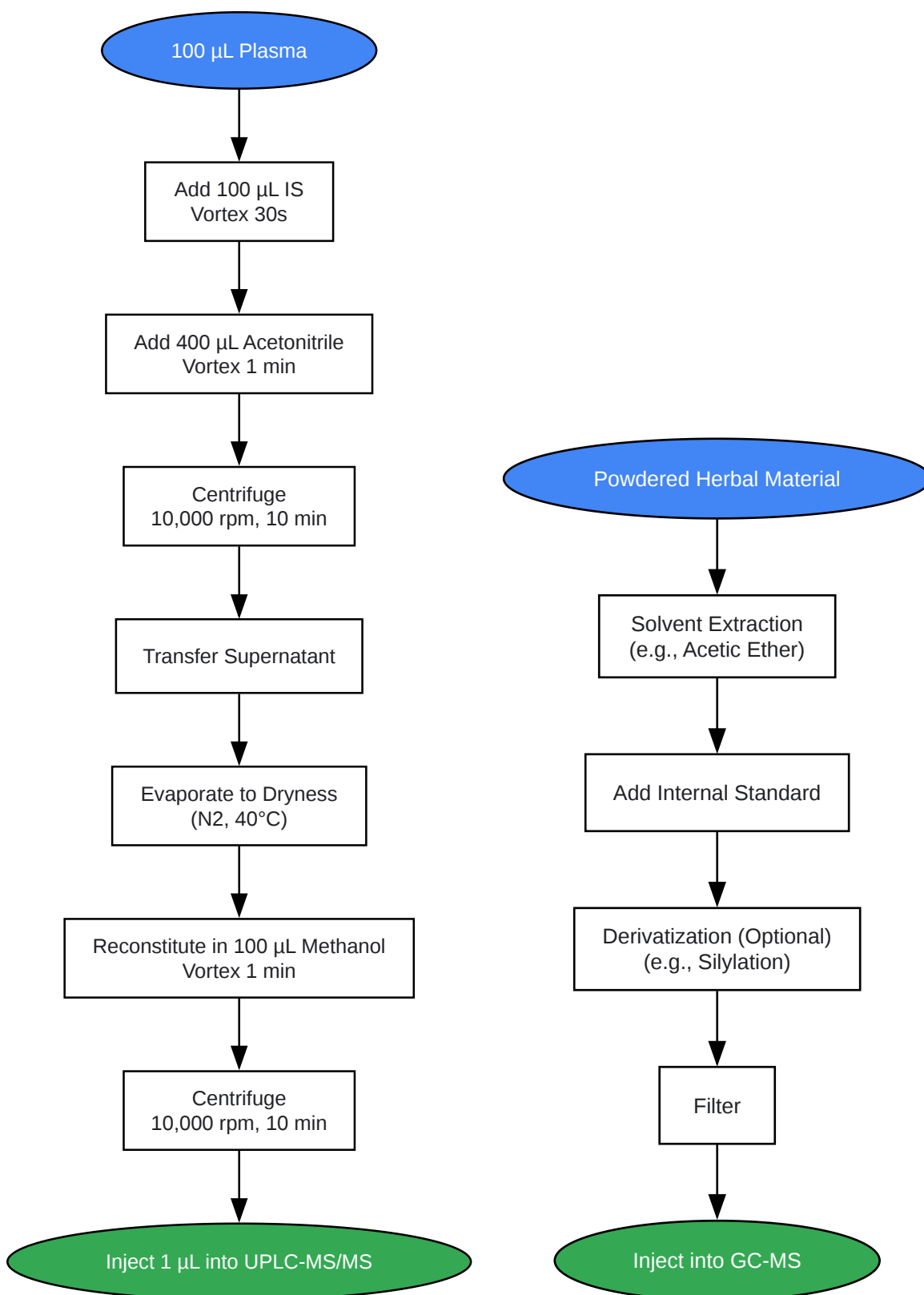
Table 3: Performance Parameters for GC-MS Methods

Analyte(s)	Linearity (R ²)	Precision (RSD %)	Accuracy (Recovery %)	LOD (µg/mL)	LOQ (µg/mL)	Reference
Chrysophanol, Physcion, Aloe-emodin, Emodin	>0.9984	1.4–2.9	96.9–102.9	0.015-0.026	0.051-0.088	[5]

Experimental Workflows

The following diagrams illustrate the general workflows for the quantification of anthraquinones in biological samples using different analytical techniques.





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Address: 3281 E Guasti Rd

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